

Personal protective equipment for handling titanium tetraiodide

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Compound of Interest

Compound Name: Titanium(IV) iodide

Cat. No.: B1583315

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Technical Support Center: Handling Titanium Tetraiodide (TiI₄)

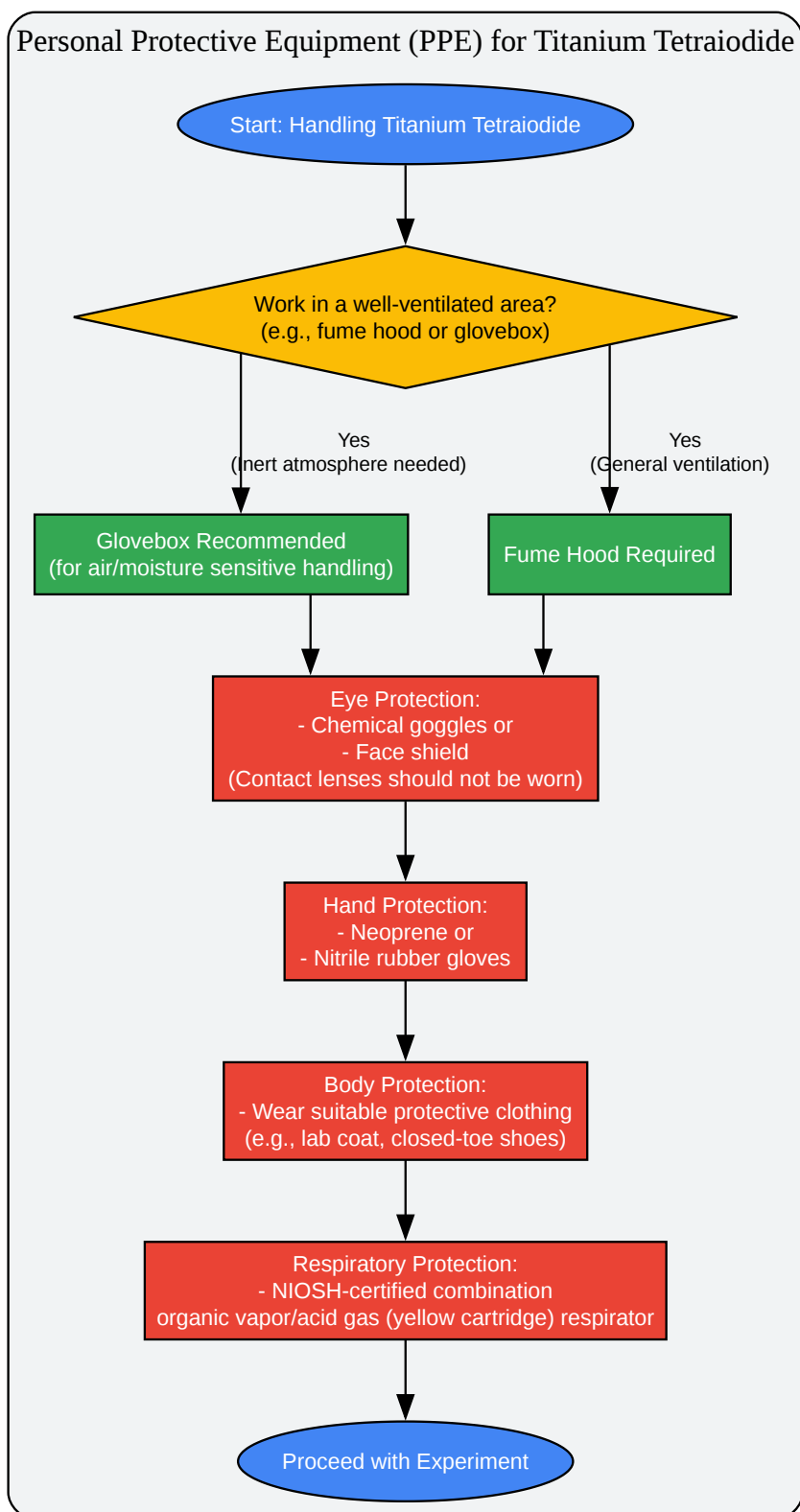
This guide provides essential safety information, personal protective equipment (PPE) recommendations, and troubleshooting advice for researchers, scientists, and drug development professionals working with titanium tetraiodide.

Properties of Titanium Tetraiodide

Property	Value	Source
Appearance	Red-brown to black solid/crystals with an acrid odor.[1][2][3]	Alfa Aesar MSDS, Haz-Map, chemurope.com
Molecular Formula	I ₄ Ti	[4][5]
Molecular Weight	555.48 g/mol	[2][5]
Melting Point	150 °C	[3]
Boiling Point	377 °C	[3]
Reactivity	Reacts with water and moisture in the air to liberate hydrogen iodide.[4] It is also sensitive to light and air.[6][7]	Gelest, Inc., Fisher Scientific, LTS Research Laboratories
Hazardous Decomposition Products	When exposed to water, heat, or open flame, it can produce irritating fumes of iodine and hydrogen iodide vapors, as well as titanium dioxide.[4]	Gelest, Inc.

Personal Protective Equipment (PPE) Selection Workflow

The following diagram outlines the decision-making process for selecting the appropriate PPE when handling titanium tetraiodide.



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Caption: PPE selection workflow for handling titanium tetraiodide.

Experimental Protocol: Handling Titanium Tetraiodide in an Inert Atmosphere

Given that titanium tetraiodide is sensitive to air and moisture, handling it in an inert atmosphere, such as a glovebox, is highly recommended.[\[6\]](#)[\[7\]](#)[\[8\]](#)

1. Preparation:

- Ensure the glovebox has an inert atmosphere (e.g., argon or nitrogen) with low levels of oxygen and moisture.
- All glassware and equipment should be thoroughly dried in an oven and cooled under vacuum before being introduced into the glovebox.
- Bring all necessary reagents and solvents into the glovebox.

2. Handling and Weighing:

- Once inside the glovebox, carefully open the container of titanium tetraiodide.
- Use a clean, dry spatula to transfer the desired amount of the solid to a pre-tared container.
- To weigh the compound, you can weigh the original container before and after transferring the material.[\[9\]](#)

3. Dissolution:

- If dissolving the titanium tetraiodide, add the solvent slowly to the solid while stirring.
- Be aware that it is soluble in organic solvents like carbon disulfide and chloroform.[\[10\]](#)

4. Reaction:

- Carry out the reaction in a sealed vessel to maintain the inert atmosphere.
- If the reaction needs to be heated, use a heating mantle and monitor the temperature closely.

5. Post-Reaction:

- After the reaction is complete, cool the vessel to room temperature.
- Any subsequent manipulations, such as filtration or extraction, should also be performed under inert conditions.

6. Storage:

- Store titanium tetraiodide in a tightly closed container in a dry, cool, and well-ventilated place, away from light.^[6]^[7] Keeping it under a nitrogen atmosphere is also recommended.^[7]

Troubleshooting Guide & FAQs

Q1: I opened my container of titanium tetraiodide outside of a glovebox and saw fumes. What should I do?

A1: The fumes you observed are likely hydrogen iodide, which is formed when titanium tetraiodide reacts with moisture in the air.^[4] This is a hazardous situation.

- Immediate Action: If you are not wearing appropriate respiratory protection, immediately and carefully move to a well-ventilated area.
- Safety Precautions: Ensure you are wearing the recommended PPE, including a NIOSH-certified combination organic vapor/acid gas respirator, chemical goggles, a face shield, and neoprene or nitrile rubber gloves.^[4]
- Spill Response: If any material was spilled, follow the appropriate spill cleanup procedures. This may involve using a HEPA filter vacuum and placing the material in a closed container for disposal.^[7] Do not use water to clean up the spill, as this will exacerbate the reaction.
- Future Prevention: Always handle titanium tetraiodide in an inert atmosphere, such as a glovebox, to prevent exposure to moisture.^[8]

Q2: My titanium tetraiodide has changed color from its original dark appearance to a lighter, whitish powder. Is it still usable?

A2: A color change to a lighter, whitish powder likely indicates that the titanium tetraiodide has reacted with moisture to form titanium dioxide and hydrogen iodide.[4][10] The presence of these impurities will likely affect your experiment. It is recommended to use fresh, unexposed titanium tetraiodide for your reaction. To prevent this in the future, ensure the compound is stored in a tightly sealed container in a dry, inert atmosphere.[7][10]

Q3: What should I do if I get titanium tetraiodide on my gloves or skin?

A3: Titanium tetraiodide can cause severe skin burns.[6][11]

- On Gloves: If the material gets on your gloves, carefully remove them, avoiding contact with your skin, and dispose of them properly. Wash your hands thoroughly with soap and water.
- On Skin: If the material comes into direct contact with your skin, immediately flush the affected area with plenty of water for at least 15 minutes and remove any contaminated clothing.[5] Seek immediate medical attention.[5]

Q4: Can I use water to extinguish a fire involving titanium tetraiodide?

A4: No, you should not use water. Titanium tetraiodide reacts with water and can produce irritating and hazardous fumes of iodine and hydrogen iodide.[4] Suitable extinguishing media include carbon dioxide and dry chemical.[4]

Q5: What are the signs of inhalation exposure to titanium tetraiodide decomposition products?

A5: Inhalation of the decomposition products, such as hydrogen iodide, may cause respiratory irritation, coughing, headache, and nausea.[4] If you experience any of these symptoms, move to fresh air immediately and seek medical attention.[11] Always work in a well-ventilated area, such as a fume hood or glovebox, and use appropriate respiratory protection.[4]

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